

Caraganaphenol A CAS number and molecular formula

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Compound of Interest

Compound Name: Caraganaphenol A

Cat. No.: B12299942

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In-Depth Technical Guide to Caraganaphenol A

For Researchers, Scientists, and Drug Development Professionals

Abstract

Caraganaphenol A is a naturally occurring stilbenoid compound. This technical guide provides a comprehensive overview of its chemical properties, including its CAS number and molecular formula. While specific biological activity and mechanistic data for **Caraganaphenol A** are limited in publicly accessible literature, this document outlines the broader context of stilbenoids derived from the Caragana genus, focusing on their established antioxidant properties. This guide also presents generalized experimental protocols for the isolation and antioxidant assessment of such compounds, providing a foundational framework for researchers.

Compound Identification

Compound Name	Caraganaphenol A
CAS Number	194842-03-8
Molecular Formula	C ₂₈ H ₂₂ O ₇

Chemical Context: Stilbenoids from Caragana Species

Caraganaphenol A belongs to the stilbenoid class of compounds, which are phenolic compounds produced by various plant species. The genus *Caragana*, a member of the Fabaceae family, is known to be a rich source of flavonoids and stilbenoids. These compounds are recognized for a range of biological activities, with antioxidant effects being particularly prominent.

Stilbenoids are phytoalexins, meaning they are produced by plants in response to stress, such as microbial infection or UV radiation. Their fundamental structure consists of two aromatic rings joined by an ethylene bridge. The biological activities of stilbenoids are closely linked to the nature and placement of their substituent groups.

Potential Biological Activity: Antioxidant Properties

While specific studies detailing the biological activities of **Caraganaphenol A** are not readily available, the broader class of stilbenoids from *Caragana* species has been investigated for its antioxidant potential. The antioxidant activity of these compounds is generally attributed to their ability to scavenge free radicals.

Quantitative Data on Related Compounds

To provide context, the following table summarizes antioxidant activity data for extracts from *Caragana sinica* flowers, which are known to contain various flavonoids and potentially stilbenoids. These assays are standard methods for evaluating the antioxidant capacity of natural products.

Assay	Fraction	Activity
DPPH Radical Scavenging	Ethyl Acetate	Most Effective
Ferric Reducing/Antioxidant Power (FRAP)	Ethyl Acetate	Most Effective
β -Carotene Bleaching	Ethyl Acetate	ROR: 0.26 ± 0.004
n-Butanol	ROR: 0.41 ± 0.005	
Crude Extract	ROR: 0.52 ± 0.005	
Water	ROR: 0.51 ± 0.005	
Petroleum Ether	ROR: 0.58 ± 0.006	

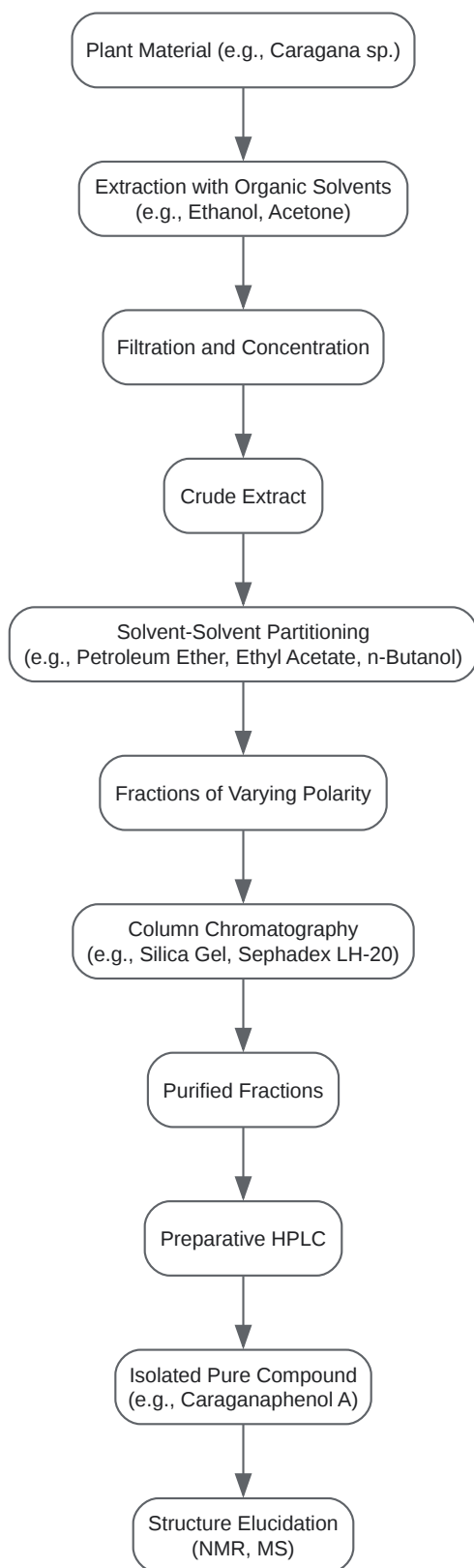
ROR represents the oxidation rate ratio, where a lower value indicates higher antioxidant activity.

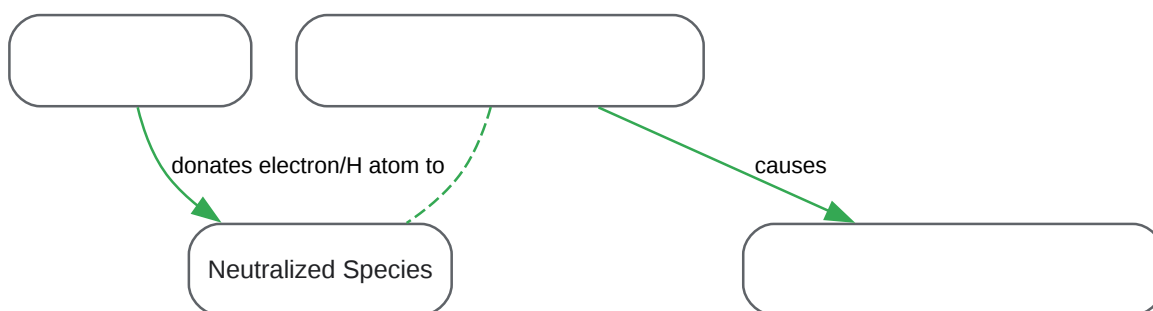
Experimental Protocols

The following are generalized experimental protocols relevant to the isolation and evaluation of stilbenoids like **Caraganaphenol A** from plant sources.

General Isolation and Purification Workflow

This workflow outlines the typical steps for extracting and isolating stilbenoids from plant material.





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